

# Decylamine chemical formula and structure

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An In-depth Technical Guide to **Decylamine** for Researchers and Drug Development Professionals

### **Abstract**

**Decylamine**, a primary alkylamine with a ten-carbon chain, is a versatile compound in organic chemistry and materials science.[1][2] Its amphiphilic nature, stemming from a hydrophobic decyl tail and a hydrophilic amine head, underpins its utility as a surfactant, corrosion inhibitor, and a key intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[3][4][5] This guide provides a comprehensive overview of **decylamine**'s chemical formula, structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

## **Chemical Identity and Structure**

**Decylamine** is a straight-chain primary amine.[5] The molecule consists of a ten-carbon alkyl group (decyl group) attached to an amino group (-NH2).[4][5] This structure imparts both hydrophobic and hydrophilic characteristics to the molecule.[3][5]

Chemical Formula: C<sub>10</sub>H<sub>23</sub>N[3][6][7]

• IUPAC Name: decan-1-amine[3][6][7]

CAS Number: 2016-57-1[3][6][7]

Synonyms: 1-Aminodecane, n-Decylamine, 1-Decanamine[6][8]



Molecular Structure: The canonical SMILES representation is CCCCCCCN.[6][7]

# **Physicochemical Properties**

The physical and chemical properties of **decylamine** are summarized in the table below. It is a colorless liquid at room temperature with a characteristic amine or ammonia-like odor.[4][6][9] It is slightly soluble in water but readily soluble in organic solvents like ethanol and ether.[9][10]

Property	Value
Molecular Weight	157.30 g/mol [6][11]
Appearance	Colorless to pale yellow liquid[4][5]
Odor	Amine/ammonia-like[4][6][9]
Melting Point	12-17 °C[6][9][11]
Boiling Point	216-220.5 °C[6][9][12]
Density	0.787 g/mL at 25 °C[9][11]
Vapor Density	5.5 (Air = 1)[4][6]
Water Solubility	550 mg/L at 25 °C[4][6]
Refractive Index	1.436 at 20 °C[9][12]

## **Synthesis and Reactivity**

**Decylamine** can be synthesized through several methods, including the reductive amination of decanal, the reduction of decanenitrile, and the alkylation of ammonia with a decyl halide.[3][4] As a primary amine, it undergoes typical reactions such as acylation, alkylation, and condensation to form a variety of derivatives including amides and imines.[10][13] It is a nucleophilic and basic compound.[2][10]

# Experimental Protocol: Synthesis of Decylamine via Reductive Amination

## Foundational & Exploratory





This protocol details the synthesis of **decylamine** from decanal and ammonia using a reducing agent.[3]

#### Materials:

- Decanal (C<sub>10</sub>H<sub>20</sub>O)
- Ammonia (NH₃)
- Sodium cyanoborohydride (NaBH3CN) or Hydrogen gas (H2) with a Palladium catalyst (Pd)
- Anhydrous ethanol (or another suitable solvent)
- Round-bottom flask
- · Magnetic stirrer
- Apparatus for inert atmosphere (e.g., nitrogen or argon)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, distillation apparatus)

#### Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere, dissolve decanal in anhydrous ethanol.
- Imine Formation: Add a solution of ammonia in ethanol to the decanal solution. Stir the
  mixture at room temperature to facilitate the formation of the corresponding imine
  (C10H21CH=NH).[3]
- Reduction:
  - Using NaBH<sub>3</sub>CN: Slowly add sodium cyanoborohydride to the reaction mixture. The reaction is typically carried out at a controlled temperature between 25–60°C.[3]
  - Using Catalytic Hydrogenation: Alternatively, transfer the imine solution to a hydrogenation reactor. Add a palladium catalyst and subject the mixture to hydrogen gas pressure.



- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- Workup:
  - Quench the reaction by carefully adding water.
  - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
  - Combine the organic extracts and wash with brine.
  - Dry the organic layer over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>).
- Purification:
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator.
  - Purify the crude **decylamine** by fractional distillation to obtain the final product.

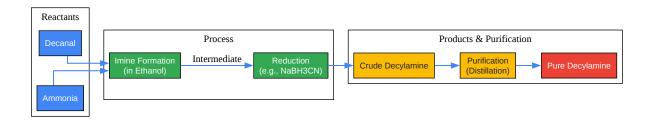
## **Applications in Research and Development**

**Decylamine** serves as a crucial building block in the synthesis of various organic compounds. [1] It is used in the preparation of surfactants, corrosion inhibitors, and as a capping agent for the synthesis of nanoparticles.[3][4] In the pharmaceutical industry, it is utilized as an intermediate in the synthesis of biologically active molecules.[1] For instance, it has been used in the synthesis of the dynole 2-24 series of compounds through reductive amination.[3][9]

## **Visualization of Synthetic Pathway**

The following diagram illustrates the workflow for the synthesis of **decylamine** via reductive amination.





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Caption: Workflow for the synthesis of decylamine.

## Safety and Handling

**Decylamine** is a flammable liquid and can cause skin and eye irritation.[4][9] It is incompatible with strong oxidizing agents and acids.[4][9] It should be handled in a well-ventilated area using appropriate personal protective equipment, including gloves and safety goggles.[4] **Decylamine** can absorb carbon dioxide from the air.[4][9]

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